An In-depth Technical Guide to Methyl 2-Acetyl-3-methylbutanoate

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Compound of Interest

Compound Name:	*Methyl 2-acetyl-3-methylbutanoate*
CAS No.:	*51756-10-6*
Cat. No.:	*B3143055*

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An authoritative guide for researchers, scientists, and drug development professionals on the synthesis, properties, and applications of **Methyl 2-Acetyl-3-methylbutanoate** and its synonyms.

Abstract

Methyl 2-acetyl-3-methylbutanoate, a versatile β-keto ester, holds a significant position in synthetic organic chemistry. Its unique structural features, including a reactive methylene group flanked by two carbonyl functionalities, render it a valuable precursor for the synthesis of a diverse array of complex organic molecules. This guide provides a comprehensive overview of its chemical identity, physicochemical properties, and detailed methodologies for its synthesis. Furthermore, it delves into its critical applications as a building block in the pharmaceutical industry for creating key heterocyclic scaffolds and its emerging role in the flavor and fragrance sector. This document is intended to be a comprehensive resource, providing both theoretical understanding and practical, field-proven insights for professionals in research and development.

Chemical Identity and Nomenclature

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Methyl 2-acetyl-3-methylbutanoate is a β-keto ester characterized by an acetyl group and a methyl ester functionality attached to the same carbon atom, which is also substituted with an isopropyl group. A thorough understanding of its various nomenclatures is crucial for navigating the scientific literature.

Table 1: Synonyms and Identifiers[1]

Identifier Type	Value
IUPAC Name	methyl 2-acetyl-3-methylbutanoate
Synonym	Methyl 2-isopropyl-3-oxobutanoate
Synonym	Butanoic acid, 2-acetyl-3-methyl-, methyl ester
Synonym	2-Acetyl-3-methyl-butyric acid methyl ester
CAS Registry Number	51756-10-6
PubChem CID	538774
Molecular Formula	$C_8H_{14}O_3$
Molecular Weight	158.19 g/mol
InChIKey	DWMUXGFADNZQQV-UHFFFAOYSA-N
Canonical SMILES	CC(C)C(C(=O)C)C(=O)OC

Physicochemical Properties

The physical and chemical properties of **methyl 2-acetyl-3-methylbutanoate** are fundamental to its handling, reactivity, and application in various synthetic protocols.

Table 2: Physicochemical Data[1]

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Property	Value
Appearance	Expected to be a liquid
Boiling Point	Not explicitly reported, but related compounds suggest it would be in the range of 180-200 °C at atmospheric pressure.
Density	Not explicitly reported.
Solubility	Expected to be soluble in common organic solvents.
XLogP3	1.3

Synthesis of **Methyl 2-Acetyl-3-methylbutanoate**

The synthesis of β-keto esters like **methyl 2-acetyl-3-methylbutanoate** is a cornerstone of organic synthesis. These compounds are valuable intermediates due to their dual reactive sites.[2][3][4][5] The primary synthetic routes involve the Claisen condensation and the acetoacetic ester synthesis.

Claisen Condensation Approach

The Claisen condensation is a carbon-carbon bond-forming reaction that occurs between two ester molecules in the presence of a strong base.[6][7][8][9][10] For the synthesis of **methyl 2-acetyl-3-methylbutanoate**, a "crossed" or "mixed" Claisen condensation is required, as the target molecule is unsymmetrical. This involves the reaction of methyl isobutyrate with methyl acetate in the presence of a strong base, such as sodium methoxide.

The mechanism involves the deprotonation of the α-carbon of methyl acetate to form a nucleophilic enolate. This enolate then attacks the electrophilic carbonyl carbon of methyl isobutyrate. Subsequent elimination of a methoxide ion yields the desired β-keto ester.[8]

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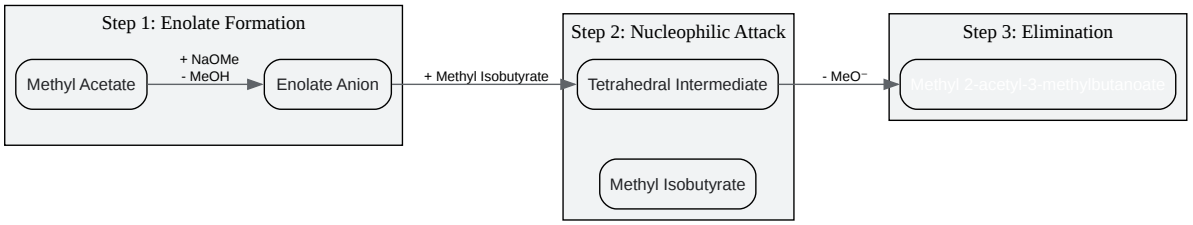

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Caption: Claisen condensation workflow for synthesis.

Experimental Protocol: Crossed Claisen Condensation

This protocol is a plausible method derived from standard Claisen condensation procedures.[6] [8]

Materials:

- Sodium methoxide (NaOMe)
- Anhydrous methanol (MeOH)
- Methyl acetate
- Methyl isobutyrate
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Hydrochloric acid (HCl), 1 M
- Saturated sodium bicarbonate solution
- Brine

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- Anhydrous magnesium sulfate ($MgSO_4$)

Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, add sodium methoxide (1.1 equivalents) to anhydrous methanol.
- Add methyl acetate (1.0 equivalent) dropwise to the stirred solution at room temperature.
- Heat the mixture to reflux for 30 minutes to ensure complete enolate formation.
- Cool the reaction mixture to room temperature and add methyl isobutyrate (1.2 equivalents) dropwise via the addition funnel.
- After the addition is complete, heat the reaction mixture to reflux and monitor the reaction progress using thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, cool the reaction to room temperature and quench by slowly adding 1 M HCl until the solution is acidic.
- Extract the mixture with diethyl ether (3 x 50 mL).
- Wash the combined organic layers with saturated sodium bicarbonate solution, water, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by vacuum distillation to obtain **methyl 2-acetyl-3-methylbutanoate**.

Acetoacetic Ester Synthesis Approach

The acetoacetic ester synthesis is another powerful method for preparing ketones and substituted acetoacetic esters.[11][12][13][14] In this approach, methyl acetoacetate is first deprotonated to form an enolate, which is then alkylated with an isopropyl halide (e.g., 2-bromopropane).

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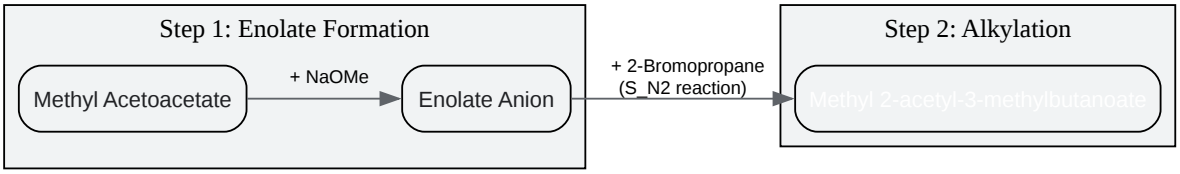
The acidity of the α-protons in methyl acetoacetate (pKa ≈ 11) allows for the use of a moderately strong base like sodium methoxide to generate the nucleophilic enolate. This enolate then undergoes an S_N2 reaction with the alkyl halide.



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Caption: Acetoacetic ester synthesis workflow.

Experimental Protocol: Alkylation of Methyl Acetoacetate

This protocol is adapted from general procedures for the alkylation of β-keto esters.[11][12]

Materials:

- Sodium methoxide (NaOMe)
- Anhydrous methanol (MeOH)
- Methyl acetoacetate
- 2-Bromopropane
- Anhydrous acetone
- Hydrochloric acid (HCl), 1 M
- Diethyl ether
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)

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Procedure:

- Prepare a solution of sodium methoxide (1.1 equivalents) in anhydrous methanol in a flame-dried, three-necked round-bottom flask under a nitrogen atmosphere.
- Add methyl acetoacetate (1.0 equivalent) dropwise to the stirred solution at room temperature.
- After stirring for 30 minutes, add 2-bromopropane (1.2 equivalents) dissolved in anhydrous acetone.
- Heat the reaction mixture to reflux and monitor its progress by TLC or GC.
- Once the reaction is complete, cool the mixture to room temperature and remove the solvent under reduced pressure.
- Partition the residue between diethyl ether and water.
- Separate the organic layer, and wash it with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate in vacuo.
- Purify the resulting crude product by vacuum distillation.

Applications in Pharmaceutical Synthesis

β-Keto esters are highly sought-after intermediates in the pharmaceutical industry due to their ability to participate in a wide range of cyclization and condensation reactions to form heterocyclic compounds.[2][3][5] These heterocyclic scaffolds are prevalent in a vast number of marketed drugs.

Synthesis of Pyrazole Derivatives

Pyrazoles are a class of five-membered heterocyclic compounds containing two adjacent nitrogen atoms. They are of significant interest in medicinal chemistry due to their broad spectrum of biological activities, including anti-inflammatory, analgesic, and antimicrobial properties.[15] The Knorr pyrazole synthesis, a classic reaction, involves the condensation of a

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β-dicarbonyl compound, such as **methyl 2-acetyl-3-methylbutanoate**, with a hydrazine derivative.[15]

The reaction proceeds through the initial formation of a hydrazone, followed by intramolecular cyclization and dehydration to yield the stable pyrazole ring. The substitution pattern of the resulting pyrazole can be controlled by the choice of the β-keto ester and the hydrazine.



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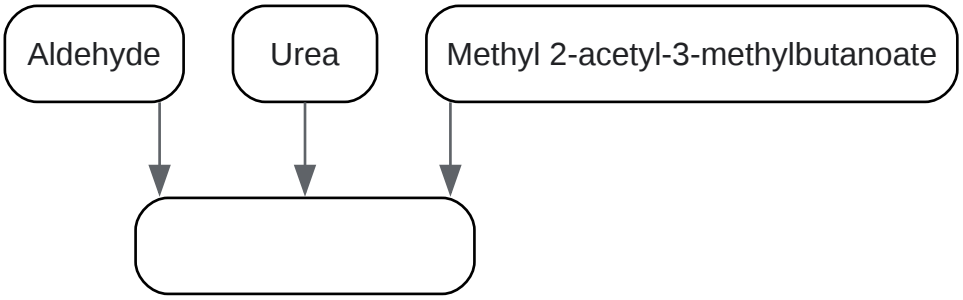
Caption: General scheme for pyrazole synthesis.

Synthesis of Dihydropyrimidinone Derivatives

Dihydropyrimidinones (DHPMs) and their derivatives are another important class of heterocyclic compounds with a wide range of pharmacological activities, including antiviral, antitumor, and antihypertensive properties. The Biginelli reaction is a one-pot multicomponent reaction for the synthesis of DHPMs, which involves the acid-catalyzed condensation of an aldehyde, a β-keto ester, and urea or thiourea.[16][17][18]

Methyl 2-acetyl-3-methylbutanoate can serve as the β-keto ester component in this reaction, allowing for the synthesis of DHPMs with an isopropyl group at the 4-position and a methyl group at the 6-position of the dihydropyrimidine ring.



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Caption: Biginelli reaction for DHPM synthesis.

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Applications in Flavor and Fragrance

Esters are widely used as flavoring and fragrance agents due to their characteristic fruity and sweet aromas. While specific information on the organoleptic properties of **methyl 2-acetyl-3-methylbutanoate** is not widely published, related compounds such as methyl 2-methylbutyrate are known for their sweet, fruity, and apple-like notes.[19][20] Given its structure, **methyl 2-acetyl-3-methylbutanoate** is likely to possess a complex fruity aroma and could be a valuable component in the creation of novel flavor and fragrance profiles. Further sensory evaluation is warranted to fully characterize its potential in this industry.

Analytical Characterization

The accurate identification and characterization of **methyl 2-acetyl-3-methylbutanoate** are essential for quality control and reaction monitoring. The primary analytical techniques employed are Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for separating and identifying volatile compounds. The mass spectrum of **methyl 2-acetyl-3-methylbutanoate** will exhibit a molecular ion peak (M^+) at m/z 158, corresponding to its molecular weight. The fragmentation pattern will provide structural information. Based on the data from PubChem, the most prominent peaks are observed at m/z 43, 101, and 116.[1]

Table 3: Predicted GC-MS Fragmentation

m/z	Predicted Fragment
158	$[M]^+$ (Molecular Ion)
116	$[M - C_3H_6]^+$ (Loss of propene via McLafferty rearrangement)
101	$[M - C_3H_7O]^+$ (Loss of isopropoxy radical)
43	$[CH_3CO]^+$ (Acetyl cation)

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Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H and ^{13}C NMR spectroscopy are indispensable tools for the structural elucidation of organic molecules.

Predicted ^{1}H NMR Spectrum (400 MHz, $CDCl_3$): The spectrum is expected to show distinct signals for the different proton environments in the molecule.

Table 4: Predicted ^{1}H NMR Chemical Shifts

Protons	Chemical Shift (δ, ppm)	Multiplicity	Integration
-CH_3 (acetyl)	~2.2	Singlet	3H
-OCH_3 (ester)	~3.7	Singlet	3H
-CH- (methine)	~3.5	Doublet	1H
-CH-(isopropyl)	~2.5	Multiplet	1H
-CH_3 (isopropyl)	~1.0	Doublet	6H

Predicted ^{13}C NMR Spectrum (100 MHz, $CDCl_3$): The ^{13}C NMR spectrum will provide information on the carbon skeleton.

Table 5: Predicted ^{13}C NMR Chemical Shifts

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Carbon	Chemical Shift (δ, ppm)
C=O (ketone)	~203
C=O (ester)	~169
-CH- (α-carbon)	~60
-OCH_3 (ester)	~52
-CH- (isopropyl)	~32
-CH_3 (acetyl)	~29
-CH_3 (isopropyl)	~20

Conclusion

Methyl 2-acetyl-3-methylbutanoate is a synthetically valuable β-keto ester with significant potential in various fields, particularly in the pharmaceutical industry as a precursor to bioactive heterocyclic compounds. The synthetic routes via Claisen condensation and acetoacetic ester synthesis offer reliable methods for its preparation. This guide has provided a comprehensive overview of its chemical properties, detailed synthesis protocols, key applications, and analytical characterization, serving as a vital resource for chemists and researchers. Further exploration of its applications in the flavor and fragrance industry and the development of more efficient and greener synthetic methodologies will undoubtedly continue to expand its utility.

References

- BenchChem. (2025).
- Chemo-selective synthesis of pyrazole derivatives via β-enamino keto esters. (2000, July 31).
- β-Keto esters from ketones and ethyl chloroformate: a rapid, general, efficient synthesis of pyrazolones and their antimicrobial, in silico and in vitro cytotoxicity studies. (2013, July 19). PMC.
- Multicomponent syntheses of pyrazoles via (3 + 2)-cyclocondensation and (3 + 2)-cycloaddition key steps. (2024, August 16). Beilstein Journals.
- PubChem.
- BenchChem. (2025).
- Synthesis, Characterization and Biological Evalu

© 2026 BenchChem. All rights reserved.

- BenchChem. (2025).
- Recent synthetic and medicinal perspectives of dihydropyrimidinones: A review. PMC.
- The Claisen Condens
- BenchChem. (2025). Application Note: A Detailed Protocol for the Synthesis of Methyl Ketones via Acetoacetic Ester Synthesis.
- BYJU'S.
- 22.7: Alkylation of Enolate Ions. (2025, March 12). Chemistry LibreTexts.
- Acetoacetic Ester Synthesis. Organic Chemistry On-Line.
- Design, Synthesis, Characterization and Biological Evaluation of Some Substituted Dihydropyrimidinone Deriv
- CN103922934A - Alkylation method of active methylene compound.
- NMR Chemical Shifts of Trace Impurities: Industrially Preferred Solvents Used in Process and Green Chemistry.
- Multicomponent Biginelli's synthesis of 3,4-dihydropyrimidin-2(1H)-ones promoted by SnCl2.2H2O. SciSpace.
- 22.7 Alkylation of Enolate Ions – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1.
- n-benzyl-2,3-azetidinedione. Organic Syntheses Procedure.
- Efficient synthesis of dihydropyrimidinones via a three-component Biginelli-type reaction of urea, alkylaldehyde and arylaldehyde. (2013, December 11). Beilstein Journals.
- 21.9: The Claisen Condensation Reactions of Esters. (2019, September 3). Chemistry LibreTexts.
- Claisen Condens
- 2-Acetyl-3-methyl-but-2-enoic acid ethyl ester - Optional[Vapor Phase IR]. SpectraBase.
- Illustrated Glossary of Organic Chemistry - Claisen condens
- Synthesis and Pharmacological Activities of Pyrazole Deriv
- A simple and clean method for four-component synthesis of pyrano[2,3-c]pyrazole deriv
- Flavor and Extract Manufacturers Association.
- NMR Spectroscopy – 1H NMR Chemical Shifts. (2020, February 14).
- Recent highlights in the synthesis and biological significance of pyrazole deriv
- BenchChem. (2025). Technical Support Center: Synthesis of Methyl 2-(3-acetylphenyl)
- 13.4: Chemical Shifts in ^{1}H NMR Spectroscopy. (2024, October 8). Chemistry LibreTexts.
- Iron-Catalyzed Stereospecific Arylation of Enol Tosyl
- Synthesis and Pharmacological Activities of Pyrazole Derivatives: A Review. (2018, January 12). MDPI.
- Methyl 3-methyl-2-[(3-methylbutanoyl)
- ethyl 2-acetyl-3-methylbutanoate - 1522-46-9, C9H16O3, density, melting point, boiling point, structural formula, synthesis. ChemSynthesis.

© 2026 BenchChem. All rights reserved.

- The Good Scents Company.
- BenchChem. (2025). Synthesis of 2-Isopropyl-3-methylbutanoic Acid: A Technical Guide.
- Showing Compound 2-Methylbutyl 3-methylbutano
- Natural Advantage's Methyl 2-methylbutyrate. (2021, August 2). Perfumer & Flavorist.
- methyl ethyl acetoacet
- Fraterworks.
- 3-methylbutanoic acid synthesis routes from alpha-keto isocaproate as....
- The Good Scents Company.
- 2-Butenoic acid, 3-methyl-, methyl ester. NIST WebBook.
- Ethyl 3-methyl butanoate (YMDB01334).

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Sources

- 1. Methyl 2-acetyl-3-methylbutanoate | C8H14O3 | CID 538774 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. DSpace [cora.ucc.ie]
- 4. Recent advances in the transesterification of β-keto esters - RSC Advances (RSC Publishing) DOI:10.1039/D1RA03513D [pubs.rsc.org]
- 5. benchchem.com [benchchem.com]
- 6. Claisen condensation - Wikipedia [en.wikipedia.org]
- 7. byjus.com [byjus.com]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. organic-chemistry.org [organic-chemistry.org]
- 10. chem.ucla.edu [chem.ucla.edu]
- 11. pdf.benchchem.com [pdf.benchchem.com]
- 12. 22.7 Alkylation of Enolate Ions – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1 [ncstate.pressbooks.pub]

© 2026 BenchChem. All rights reserved.

- 13. askthenerd.com [askthenerd.com]
- 14. chem.libretexts.org [chem.libretexts.org]
- 15. pdf.benchchem.com [pdf.benchchem.com]
- 16. asianpubs.org [asianpubs.org]
- 17. Recent synthetic and medicinal perspectives of dihydropyrimidinones: A review - PMC [pmc.ncbi.nlm.nih.gov]
- 18. scispace.com [scispace.com]
- 19. perfumerflavorist.com [perfumerflavorist.com]
- 20. fraterworks.com [fraterworks.com]

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